

Application Notes and Protocols for GNE-149 in ER α Mutation Research

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Compound of Interest

Compound Name: GNE-149
CAS No.: 1953132-75-6
Cat. No.: B15621845

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **GNE-149**, a potent and orally bioavailable full antagonist and selective estrogen receptor degrader (SERD), in the study of estrogen receptor alpha (ER α) mutations in breast cancer.

Introduction

GNE-149 is a valuable tool for investigating the biology of wild-type and mutant ER α in breast cancer.[1][2][3][4][5] As a dual-mechanism agent, it not only competitively inhibits ER α but also induces its degradation, offering a powerful method to probe the consequences of ER α signaling blockade.[1][2][3][4][5] This is particularly relevant in the context of acquired resistance to endocrine therapies, which is often driven by mutations in the ESR1 gene encoding ER α , such as the prevalent Y537S and D538G mutations.[1] These mutations lead to constitutive, ligand-independent activation of the receptor.[1] **GNE-149** has demonstrated efficacy in preclinical models harboring such mutations, making it an important compound for both basic research and drug development.[1][4]

Mechanism of Action

GNE-149 functions as a selective estrogen receptor degrader (SERD). It binds to ER α , inducing a conformational change that marks the receptor for ubiquitination and subsequent degradation by the proteasome. This dual action of antagonism and degradation effectively abrogates ER α -mediated transcriptional activity, leading to potent anti-proliferative effects in ER-positive breast cancer cells.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Data Presentation

In Vitro Activity of GNE-149

The following tables summarize the in vitro potency of **GNE-149** in key breast cancer cell lines.

Table 1: ER α Degradation Activity of **GNE-149**

Cell Line	GNE-149 IC ₅₀ (nM)
MCF7	0.053
T47D	0.031

Data compiled from publicly available preclinical data.[\[4\]](#)

Table 2: Anti-proliferative Activity of **GNE-149**

Cell Line	GNE-149 IC ₅₀ (nM)
MCF7	0.66
T47D	0.69

Data compiled from publicly available preclinical data.[\[4\]](#)

In Vivo Efficacy of GNE-149

GNE-149 has demonstrated dose-dependent anti-tumor activity in xenograft models.

Table 3: In Vivo Efficacy of **GNE-149** in MCF7 Xenograft Models

Xenograft Model	GNE-149 Dosage (mg/kg, oral, q.d.)	Outcome
MCF7 Wild-Type (WT) ER α	Dose-dependent	Tumor growth inhibition
MCF7 Y537S Mutant ER α	≥ 0.3	Tumor regression

Data compiled from publicly available preclinical data.[\[1\]](#)[\[4\]](#)

Experimental Protocols

ER α Degradation Assay by Western Blot

This protocol details the procedure to assess the dose- and time-dependent degradation of ER α in breast cancer cells following treatment with **GNE-149**.

Materials:

- ER-positive breast cancer cell lines (e.g., MCF7, T47D)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **GNE-149**
- DMSO (vehicle control)
- Phosphate-buffered saline (PBS)
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- Laemmli sample buffer
- SDS-PAGE gels
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)

- Primary antibody against ER α (e.g., clone 6F11)
- Primary antibody against a loading control (e.g., β -actin, GAPDH)
- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate
- Chemiluminescence imaging system

Procedure:

- Cell Seeding: Seed cells in 6-well plates at a density that will result in 70-80% confluency at the time of harvest. Allow cells to adhere overnight.
- **GNE-149** Treatment:
 - Dose-Response: Treat cells with increasing concentrations of **GNE-149** (e.g., 0.1, 1, 10, 100 nM) and a vehicle control (DMSO) for a fixed time (e.g., 24 hours).
 - Time-Course: Treat cells with a fixed concentration of **GNE-149** (e.g., 10 nM) for various durations (e.g., 4, 8, 16, 24 hours).
- Cell Lysis:
 - Wash cells twice with ice-cold PBS.
 - Add 100-200 μ L of ice-cold lysis buffer to each well and scrape the cells.
 - Incubate the lysate on ice for 30 minutes with occasional vortexing.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
 - Collect the supernatant containing the protein extract.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA assay.

- Sample Preparation: Normalize protein concentrations and prepare samples for SDS-PAGE by adding Laemmli buffer and boiling at 95°C for 5 minutes.
- Western Blotting:
 - Load equal amounts of protein (20-30 µg) onto an SDS-PAGE gel.
 - Transfer proteins to a PVDF or nitrocellulose membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary anti-ERα antibody overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane three times with TBST.
- Detection:
 - Apply ECL substrate and visualize the protein bands using a chemiluminescence imaging system.
 - Strip the membrane and re-probe for a loading control protein.
- Analysis: Quantify band intensities using densitometry software. Normalize ERα band intensity to the loading control.

Cell Proliferation Assay

This protocol measures the anti-proliferative effect of **GNE-149** on breast cancer cells.

Materials:

- ER-positive breast cancer cell lines (e.g., MCF7, T47D)
- Complete cell culture medium

- Phenol red-free medium supplemented with charcoal-stripped serum for estrogen deprivation studies
- **GNE-149**
- DMSO
- 96-well plates
- Cell viability reagent (e.g., MTT, CellTiter-Glo®)
- Plate reader

Procedure:

- Cell Seeding: Seed cells in 96-well plates at an appropriate density (e.g., 3,000-5,000 cells/well). Allow to adhere overnight.
- Estrogen Deprivation (Optional): For studies investigating ligand-independent activity of mutant ER α , switch to phenol red-free medium with charcoal-stripped serum for 24-72 hours prior to treatment.
- **GNE-149** Treatment: Add serial dilutions of **GNE-149** (e.g., 0.01 nM to 1 μ M) and a vehicle control to the wells.
- Incubation: Incubate for 3-7 days, depending on the cell line's doubling time.
- Viability Measurement: Add the cell viability reagent according to the manufacturer's instructions and measure the signal using a plate reader.
- Analysis: Normalize the data to the vehicle-treated control and plot the dose-response curve to determine the IC₅₀ value.

MCF7 Y537S Mutant Xenograft Model

This protocol outlines the establishment and use of a xenograft model to evaluate the in vivo efficacy of **GNE-149** against ER α Y537S mutant breast cancer.

Materials:

- MCF7 cells engineered to overexpress ER α Y537S
- Female immunodeficient mice (e.g., nude or NSG mice)
- Matrigel
- Estradiol pellets (if required for initial tumor establishment)
- **GNE-149**
- Vehicle for oral administration (e.g., 0.5% methylcellulose, 0.2% Tween-80 in water)
- Calipers for tumor measurement

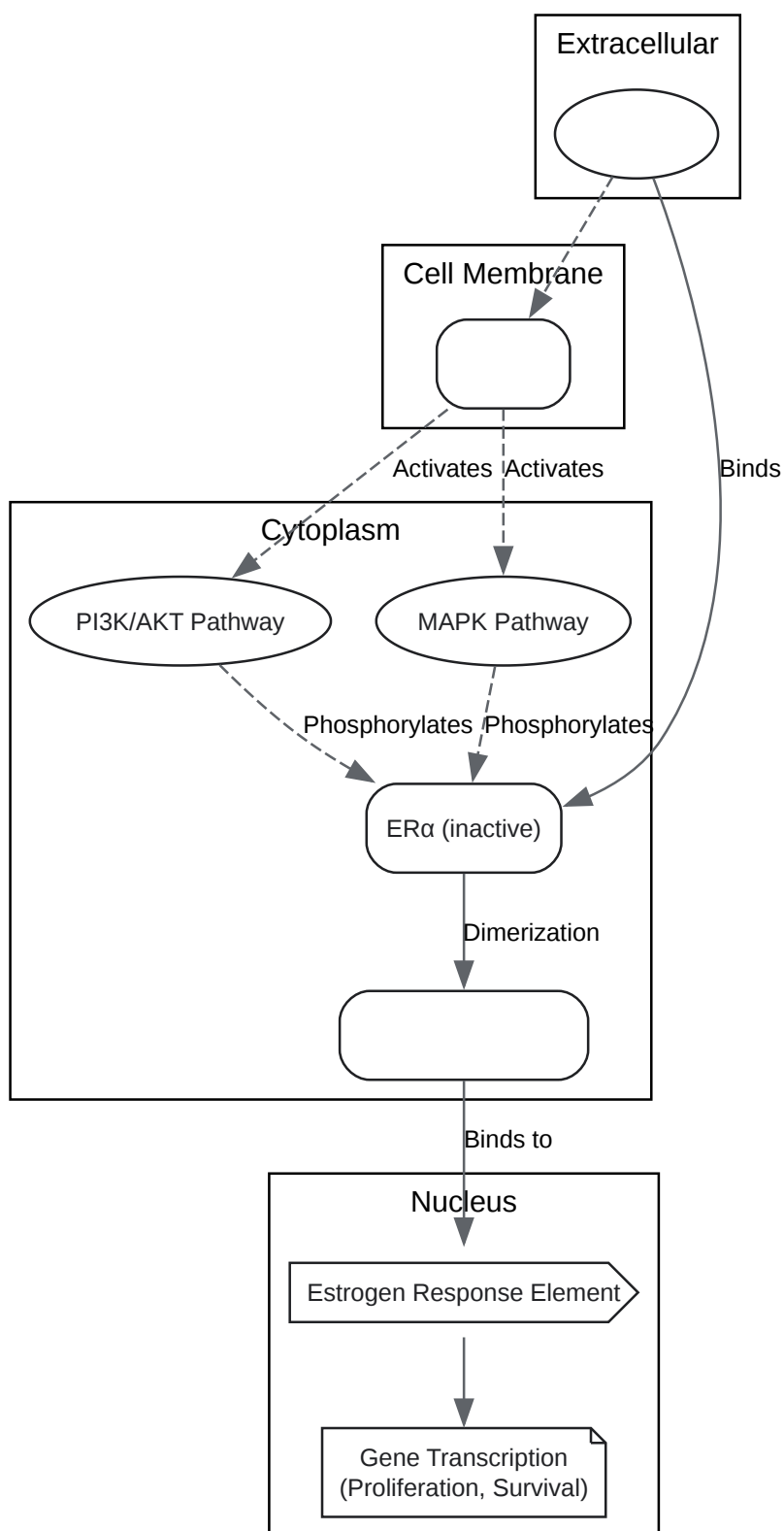
Procedure:

- Cell Preparation: Harvest MCF7-Y537S cells and resuspend them in a 1:1 mixture of serum-free medium and Matrigel.
- Tumor Implantation:
 - Anesthetize the mice.
 - Subcutaneously inject approximately 5×10^6 cells into the flank of each mouse.
 - Estradiol supplementation may be required for initial tumor growth, which can be withdrawn once tumors are established to study ligand-independent growth.
- Tumor Growth and Randomization: Monitor tumor growth using calipers. Once tumors reach a palpable size (e.g., 100-200 mm³), randomize the mice into treatment groups.
- **GNE-149** Administration:
 - Prepare **GNE-149** in the appropriate vehicle.
 - Administer **GNE-149** orally once daily (q.d.) at the desired doses (e.g., 0.3, 1, 3, 10, 30 mg/kg).^[4]

- Administer vehicle to the control group.
- Monitoring:
 - Measure tumor volume and body weight 2-3 times per week.
 - Monitor the overall health of the animals.
- Endpoint: Euthanize the mice when tumors reach the predetermined maximum size or at the end of the study. Tumors can be excised for further analysis (e.g., Western blot for ER α levels).
- Analysis: Plot tumor growth curves for each treatment group and perform statistical analysis to determine the efficacy of **GNE-149**.

Visualizations

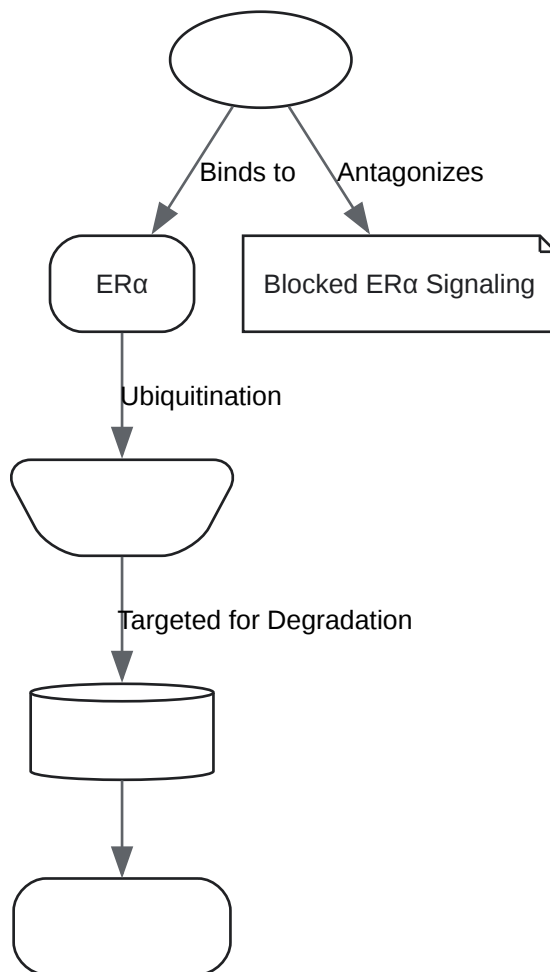
Signaling Pathway of ER α in Breast Cancer



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Caption: Simplified ERα signaling pathway in breast cancer.

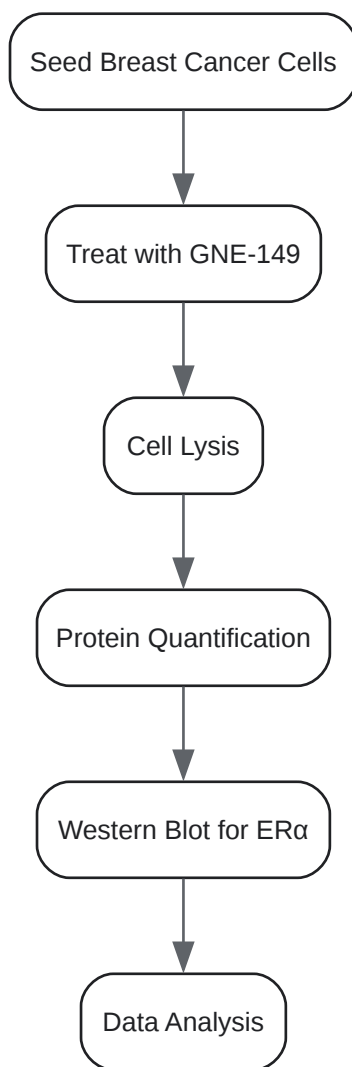
GNE-149 Mechanism of Action



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Caption: Mechanism of action of **GNE-149** as a SERD.

Experimental Workflow for ERα Degradation Assay



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Caption: Workflow for assessing **GNE-149**-induced ERα degradation.

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